Octadecyltrimethylammonium chloride basic research applications

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An In-Depth Technical Guide to the Basic Research Applications of Octadecyltrimethylammonium Chloride (ODTAC)

Abstract

Octadecyltrimethylammonium chloride (ODTAC), also known as Stearyl Trimethyl Ammonium Chloride (STAC), is a quaternary ammonium cationic surfactant with a diverse and expanding role in basic scientific research. Its unique amphiphilic structure, comprising a long hydrophobic octadecyl tail and a positively charged hydrophilic trimethylammonium headgroup, underpins its utility across a spectrum of applications. This guide provides an in-depth exploration of ODTAC's core applications, moving beyond simple descriptions to elucidate the underlying physicochemical mechanisms. We will examine its pivotal role in the synthesis and morphological control of nanoparticles, its function in advanced drug and gene delivery systems, its use in the surface modification of biomaterials, and its application as a tool in cellular biology. This document is intended for researchers, scientists, and drug development professionals, offering both foundational knowledge and detailed, field-proven experimental protocols to leverage the full potential of ODTAC in a research setting.

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Physicochemical Properties and Synthesis Overview

A thorough understanding of ODTAC's properties is fundamental to its effective application. The molecule's dual hydrophobic-hydrophilic nature dictates its self-assembly in solution and its interaction with surfaces and biological membranes.

Key Physicochemical Data

The essential properties of ODTAC are summarized below. These values are critical for designing experiments, particularly concerning concentration-dependent behaviors like micelle formation.

Property	Value / Information	Reference(s)
CAS Number	112-03-8	[1][2]
Molecular Formula	$C_{21}H_{46}ClN$	[1][3]
Molecular Weight	348.05 g/mol	[1][4]
Appearance	White powder or light-yellow liquid/colloidal solid.	[2][5]
Solubility	Soluble in water, ethanol, and methanol.[1][6]	[1][2][5]
HLB Value	15.7	[5][7]
Surface Tension	34 x 10^{-3} N/m (0.1% solution)	[5][7]
Chemical Stability	Good stability against heat, light, pressure, and strong acids/alkalis.[1][2]	[1][2]

Synthesis Pathway

Commercially, ODTAC is typically synthesized via a two-step process. This knowledge is valuable for understanding potential impurities in commercial preparations.[5]

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- Chlorination of Octadecyl Alcohol: Octadecyl alcohol is reacted with hydrogen chloride gas, often catalyzed by zinc chloride, to produce chlorooctadecane.

- Quaternization: The resulting chlorooctadecane is then reacted with trimethylamine in a pressurized vessel to form the final quaternary ammonium compound, ODTAC.[5] An alternative pathway involves the reaction of octadecyldimethylamine with a methylating agent like chloroform.[5]

Core Research Application: Nanoparticle Synthesis and Morphology Control

ODTAC is a powerful tool in materials science for directing the synthesis of nanoparticles with controlled size and shape (morphology). Its function is primarily twofold: as a surface passivating (capping) agent and as a soft template.

Mechanism of Action

- Selective Surface Passivation: During the nucleation and growth of nanocrystals, different crystal facets possess varying surface energies. The cationic headgroup of ODTAC can preferentially adsorb onto specific, often higher-energy, facets.[8] This adsorption "caps" or blocks these surfaces, slowing the rate of precursor deposition. Consequently, growth proceeds faster on the uncapped facets, leading to the formation of anisotropic (non-spherical) shapes such as nanorods and nanocubes.[8]

- Micellar Templating: Above its critical micelle concentration (CMC), ODTAC self-assembles into ordered structures like spherical or rod-like micelles.[9][10][11] These micelles can act as soft templates, physically confining the nanoparticle growth within their boundaries. The shape of the micelle, which can be influenced by concentration and other solution conditions, directly guides the final morphology of the nanoparticle. For example, rod-shaped micelles are instrumental in the synthesis of nanorods.[8]

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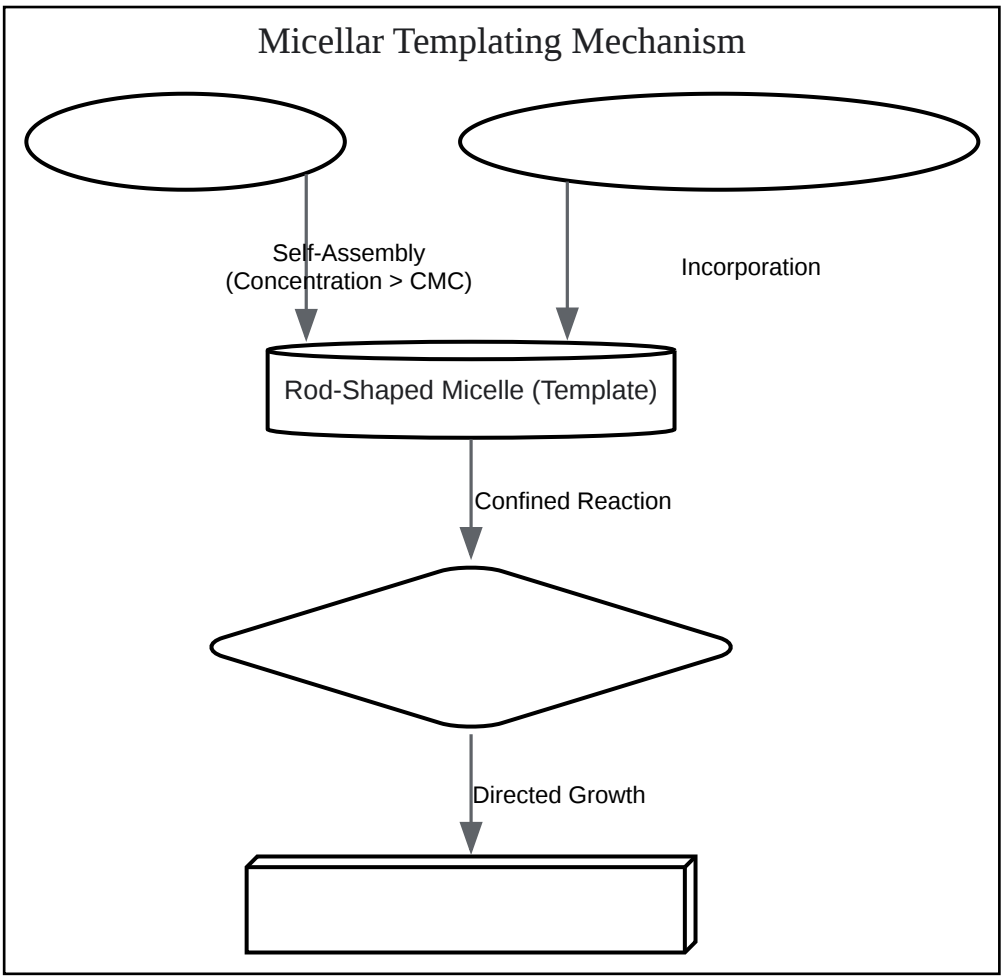

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Caption: ODTAC self-assembly into micelles templates nanoparticle growth.

Experimental Protocol: Synthesis of Anisotropic Gold Nanoparticles

This protocol details a seed-mediated approach where ODTAC is used to direct the anisotropic growth of gold nanoparticles.[8]

- Seed Solution Preparation: a. Prepare a 0.1 M ODTAC solution in deionized water. b. In a separate vial, mix 5 mL of the 0.1 M ODTAC solution with 125 µL of 0.01 M $HAuCl_4$. c. While stirring vigorously, inject 300 µL of fresh, ice-cold 0.01 M $NaBH_4$. The solution color will

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change, indicating seed formation. d. Continue stirring for 2 minutes, then age the solution for 30 minutes at room temperature.

- Growth Solution Preparation: a. In a flask, add 50 mL of the 0.1 M ODTAC solution. b. Add 2.5 mL of 0.01 M $HAuCl_4$ and mix gently. c. Add 400 µL of 0.01 M $AgNO_3$. d. Add 320 µL of 0.1 M ascorbic acid (a mild reducing agent). The solution should remain colorless.

- Anisotropic Growth: a. To initiate growth, add 12 µL of the aged seed solution to the growth solution. b. Allow the reaction to proceed undisturbed for several hours. The solution color will change as the nanorods form. c. Characterize the resulting nanoparticles using UV-Vis spectroscopy and transmission electron microscopy (TEM) to confirm morphology.

Core Research Application: Drug and Gene Delivery Systems

The cationic nature of ODTAC is a key feature exploited in the design of non-viral vectors for delivering drugs and genetic material (e.g., plasmid DNA, siRNA) into cells.[12][13][14]

Mechanism of Action

ODTAC-based nanoparticles, often formulated with lipids or polymers, serve as carriers for therapeutic payloads.[15] The primary mechanism relies on electrostatic interactions:

- Encapsulation: The cationic ODTAC can form complexes with negatively charged molecules like nucleic acids, condensing them into a compact, protected nanoparticle core. Hydrophobic drugs can be entrapped within the hydrophobic domains of the nanoparticle structure.

- Cellular Interaction and Uptake: Cell membranes are typically negatively charged due to the presence of phospholipids and proteins. The positive surface charge of ODTAC-based nanoparticles facilitates adhesion to the cell surface, which is a critical first step for cellular entry.[16] This enhanced interaction promotes uptake through endocytosis.

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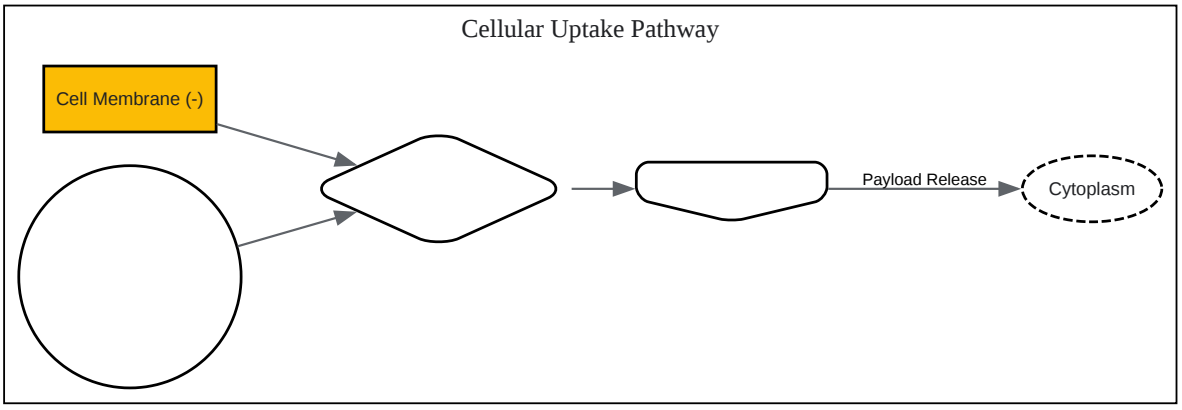

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Caption: ODTAC nanoparticles adhere to and enter cells via endocytosis.

Experimental Protocol: Preparation of ODTAC-based Nanoparticles for Gene Delivery

This protocol describes a simple emulsion-solvent evaporation technique to prepare ODTAC-functionalized nanoparticles.[15]

- Preparation of Phases: a. Lipid Phase: Dissolve 0.2 M octadecylamine (a related lipid component often used with ODTAC) in 2 mL of a volatile organic solvent like chloroform. ODTAC can be incorporated into this phase or the aqueous phase depending on the formulation. b. Aqueous Phase: Prepare an aqueous solution containing a surfactant like Tween 80 (e.g., 6% w/v) in phosphate-buffered saline (PBS).

- Emulsification: a. Gradually add the lipid phase dropwise into the aqueous phase while homogenizing using a sonic probe (e.g., 30% amplitude for 50 seconds) to form a single emulsion.

- Solvent Evaporation and Particle Isolation: a. Remove the organic solvent (chloroform) by evaporation under reduced pressure (using a rotary evaporator). b. Isolate the formed

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nanoparticles by ultracentrifugation (e.g., 6,500 rpm at 12°C for 30 minutes).

- Complexation with DNA: a. Resuspend the purified nanoparticles in an appropriate buffer. b. Add plasmid DNA to the nanoparticle suspension at a predetermined ratio. c. Allow the mixture to incubate at room temperature for 20-30 minutes to allow for complex formation. d. The resulting nanoparticle-DNA conjugates can be characterized for size and zeta potential (which should be less positive after DNA binding) and used for cell transfection studies.[15]

Core Research Application: Surface Modification of Materials

ODTAC is widely used to alter the surface properties of materials, transforming them from hydrophobic to hydrophilic or from negatively charged to positively charged. This is crucial in biomaterials research, microfluidics, and sensor development.[16]

Mechanism of Action

The modification process relies on the self-assembly of ODTAC molecules at a solid-liquid interface. When a negatively charged substrate (e.g., silica, mica, or gold) is exposed to an aqueous solution of ODTAC, the positively charged headgroups are electrostatically attracted to the surface. The hydrophobic octadecyl tails then orient themselves away from the surface, forming a dense, organized self-assembled monolayer (SAM).[17] This SAM effectively masks the underlying substrate's properties and presents a new, functionalized surface.

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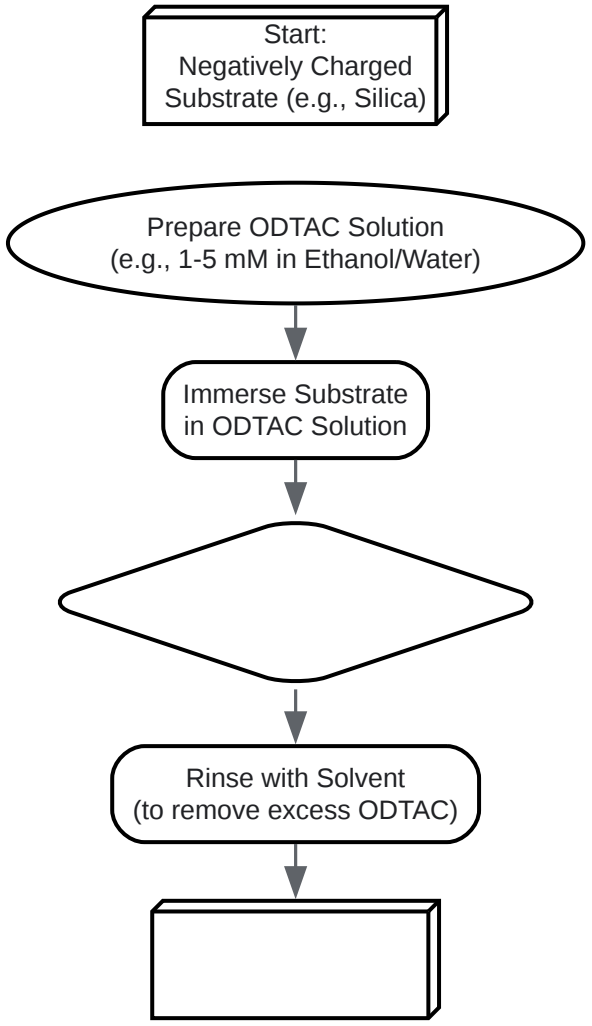

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Caption: Workflow for surface modification using ODTAC self-assembly.

Experimental Protocol: Surface Modification of Silica Nanoparticles

This protocol describes the functionalization of silica nanoparticles to impart a positive surface charge.[16]

- Nanoparticle Preparation: a. Synthesize or obtain silica nanoparticles. b. Wash the nanoparticles thoroughly with ethanol by repeated cycles of centrifugation (e.g., 10,000 rpm for 15 minutes) and redispersion to remove any residual reactants. c. Resuspend the purified silica nanoparticles in ethanol to a known concentration (e.g., 5 mg/mL).

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- Surface Modification: a. Prepare a solution of ODTAC in ethanol (e.g., 10 mM). b. Add the ODTAC solution to the silica nanoparticle suspension. The final concentration of ODTAC should be optimized but a 1-5 mM range is a good starting point. c. Incubate the mixture, typically with gentle agitation (sonication or stirring), for several hours (e.g., 4-12 hours) at room temperature to allow for monolayer formation.

- Purification: a. Centrifuge the nanoparticle suspension to pellet the modified particles. b. Discard the supernatant, which contains excess, unbound ODTAC. c. Resuspend the nanoparticles in fresh ethanol or deionized water and repeat the washing step at least two more times to ensure complete removal of unbound surfactant.

- Characterization: a. Confirm the success of the surface modification by measuring the zeta potential of the final nanoparticle suspension. The value should have shifted from negative (for bare silica) to positive.

Additional Research Applications and Considerations

Beyond these core areas, ODTAC and its analogs serve as valuable tools in other research domains.

Biochemical and Cellular Research

- Dynamin Inhibitor: ODTAC's structural analog, octadecyltrimethylammonium bromide (OcTMAB), has been identified as a surface-active small molecule inhibitor of dynamin.[18] Dynamin is a GTPase essential for membrane fission during endocytosis. By inhibiting the dynamin-phospholipid interaction, these compounds can be used to rapidly and reversibly block endocytic pathways, allowing researchers to study cellular trafficking and signaling processes.[18]

- Antimicrobial and Biocidal Agent: As a cationic surfactant, ODTAC disrupts the integrity of bacterial cell membranes, leading to cell lysis.[19] This property is leveraged in studies of antimicrobial agents and disinfectants. The mechanism involves the insertion of the hydrophobic tail into the lipid bilayer, which destabilizes the membrane structure.[19]

Characterization and Purity Analysis

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Ensuring the purity and concentration of ODTAC is critical for reproducible research. Several analytical techniques are employed for this purpose.

Method	Principle	Specificity	Key Application	Reference(s)
HPLC (Ion-Pair)	Differential partitioning between stationary and mobile phases.	High (can separate impurities).	Routine quality control and purity assessment.	[20]
LC-MS/MS	Separation by liquid chromatography followed by mass-to-charge ratio detection.	Very High (sensitive and selective).	Trace analysis in complex matrices like serum or sediment.	[21][22]
Potentiometric Titration	Reaction with a titrant of known concentration (e.g., SDS).	Moderate (assays total quaternary ammonium content).	Simple, cost-effective assay of the main component.	[20]

Safety, Cytotoxicity, and Handling

ODTAC is classified as a hazardous chemical and must be handled with appropriate care.[23]

- Hazards: It is harmful if swallowed and toxic in contact with skin. It causes severe skin burns and eye damage and may cause respiratory irritation.[23][24]
- Handling: Always use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection. Avoid breathing dust/fumes.[23]
- Cytotoxicity: Cationic surfactants, including ODTAC, generally exhibit dose-dependent cytotoxicity due to their ability to disrupt cell membranes.[19][25] It is imperative in any cell-

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based application to perform cytotoxicity assays (e.g., MTT, LDH) to determine the working concentration range that achieves the desired effect without causing unacceptable levels of cell death.[25]

Conclusion

Octadecyltrimethylammonium chloride is a remarkably versatile and powerful cationic surfactant whose utility in basic research is well-established. Its predictable self-assembly, strong electrostatic interactions, and surface activity enable researchers to control material synthesis at the nanoscale, develop sophisticated delivery platforms for therapeutics, and precisely modify the surfaces of materials to direct biological interactions. By understanding the fundamental mechanisms behind its action and employing validated protocols, scientists can effectively harness ODTAC to advance research in materials science, drug development, and cell biology. As with any potent chemical tool, a thorough appreciation of its properties and a commitment to safe handling are paramount to achieving successful and reproducible scientific outcomes.

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